

# A Comprehensive Technical Guide to Methyl 2-amino-5-chlorobenzoate

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## Compound of Interest

Compound Name: Methyl 2-amino-5-chlorobenzoate

Cat. No.: B046927

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CAS Number: 5202-89-1

This technical guide provides an in-depth overview of **Methyl 2-amino-5-chlorobenzoate**, a key chemical intermediate in the pharmaceutical industry. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, applications, and safety considerations.

## Chemical and Physical Properties

**Methyl 2-amino-5-chlorobenzoate** is a white to off-white crystalline powder. Key quantitative data for this compound are summarized in the tables below, compiled from various chemical suppliers and databases.

Table 1: Physical and Chemical Properties

| Property          | Value   | Source(s) |
|-------------------|---|-----------|
| CAS Number        | 5202-89-1                                       | [1]       |
| Molecular Formula | C <sub>8</sub> H <sub>8</sub> ClNO <sub>2</sub> | [1]       |
| Molecular Weight  | 185.61 g/mol                                    | [1]       |
| Melting Point     | 66-68 °C  | [2]       |
| Boiling Point     | 168-170 °C at 22 mmHg                           | [2]       |
| Appearance        | White to off-white crystalline powder           |           |

Table 2: Spectroscopic Data

| Spectroscopy                     | Data Highlights  | Source(s) |
|----------------------------------|--|-----------|
| Infrared (IR) Spectroscopy       | ATR-IR and vapor phase IR spectra are available, showing characteristic peaks for the functional groups. | [3]       |
| Mass Spectrometry                | Mass spectra are available for analysis.   | [3]       |
| Nuclear Magnetic Resonance (NMR) | <sup>1</sup> H NMR and <sup>13</sup> C NMR data are available from various sources.                      | [4][5]    |

## Synthesis and Experimental Protocols

**Methyl 2-amino-5-chlorobenzoate** is primarily synthesized from 2-aminobenzoic acid. A detailed experimental protocol for its preparation is provided below.

### Experimental Protocol: Synthesis of Methyl 2-amino-5-chlorobenzoate[7]

Materials:

- 2-aminobenzoic acid
- N-halosuccinimide
- Dimethylformamide (DMF)
- Ethyl acetate
- Magnesium sulfate
- Thionyl chloride
- Methanol (or other alcohol)
- 10% Sodium hydroxide (NaOH) solution
- Ether

Procedure:

- Chlorination: To a solution of 2-aminobenzoic acid (10 g, 66 mmol) in DMF (40 mL), add N-halosuccinimide (66 mmol). Heat the reaction mixture at 100 °C for 40 minutes.
- Precipitation and Extraction: Cool the mixture to room temperature and let it stand overnight. Slowly pour the mixture into ice-water (150 mL) to precipitate a white solid. Filter the solid and wash it with water (3 x 50 mL). Dissolve the solid in ethyl acetate (600 mL).
- Drying and Evaporation: Dry the ethyl acetate solution over magnesium sulfate and then evaporate the solvent under reduced pressure. Wash the residual solid with ether (3 x 30 mL) to afford the intermediate, 2-amino-5-chlorobenzoic acid.
- Esterification: To an alcohol solution (60 mL) containing the 2-amino-5-chlorobenzoic acid (20 mmol), add thionyl chloride (60 mmol). Reflux the resulting suspension overnight.
- Work-up and Purification: Evaporate the solvent. Add ethyl acetate and wash with a 10% NaOH solution. Dry the organic layer, filter, and evaporate the solvent to yield **Methyl 2-amino-5-chlorobenzoate**.

## Applications in Drug Development

The primary application of **Methyl 2-amino-5-chlorobenzoate** is as a crucial intermediate in the synthesis of the active pharmaceutical ingredient (API) Tolvaptan.[6] Tolvaptan is a selective vasopressin V<sub>2</sub> receptor antagonist used to treat hyponatremia (low blood sodium levels) associated with conditions like heart failure and the syndrome of inappropriate antidiuretic hormone (SIADH).

The synthesis of Tolvaptan from **Methyl 2-amino-5-chlorobenzoate** involves a multi-step process, a simplified workflow of which is illustrated below.



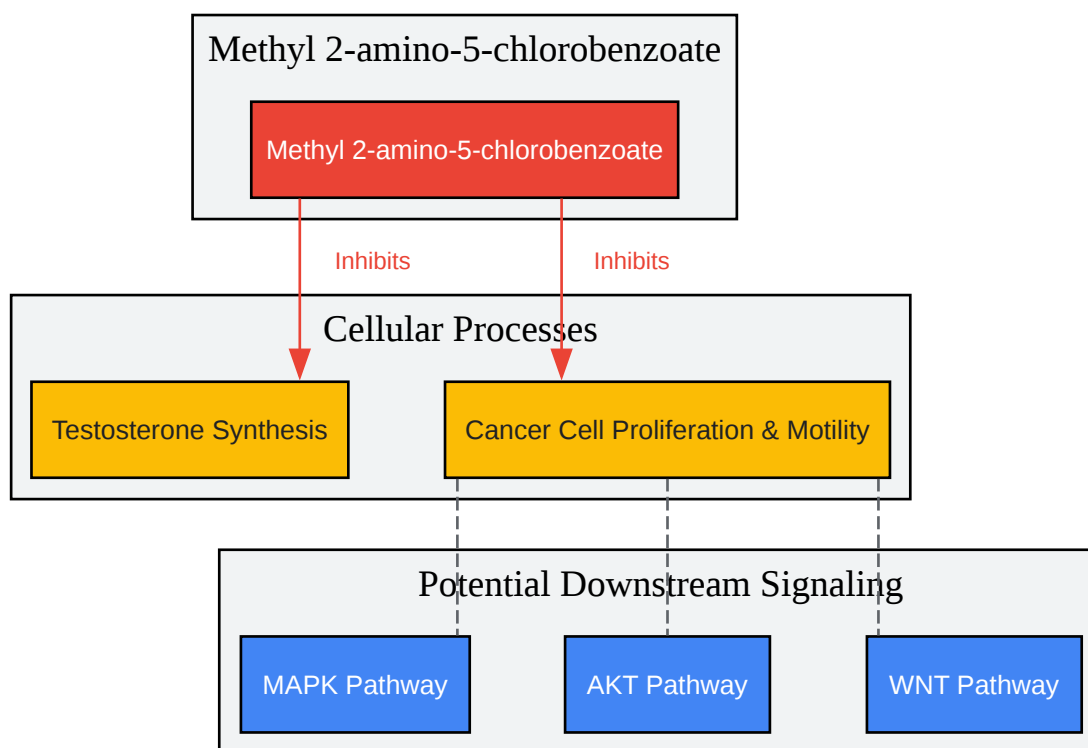
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Caption: Simplified workflow for the synthesis of Tolvaptan from **Methyl 2-amino-5-chlorobenzoate**.

## Biological Activity and Signaling Pathways

While primarily used as a synthetic intermediate, research suggests that **Methyl 2-amino-5-chlorobenzoate** may possess biological activity. It has been identified as a potential inhibitor of the metabolic pathway responsible for testosterone production.[7] Furthermore, studies have indicated its ability to inhibit the growth of human breast cancer cells in vitro by affecting proteins involved in cell proliferation and motility.[7]

The structurally related compound, 2-amino-5-chlorobenzoic acid, has been used in the synthesis of inhibitors targeting p21-activated kinase 4 (PAK4).[8] PAK4 is a key enzyme in several signaling pathways implicated in cancer, including the MAPK, AKT, and WNT pathways. [8] This suggests a potential, though not yet fully elucidated, mechanism of action for **Methyl 2-amino-5-chlorobenzoate** in cancer cell signaling.



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Caption: Conceptual diagram of the potential biological activities of **Methyl 2-amino-5-chlorobenzoate**.

## Safety and Handling

**Methyl 2-amino-5-chlorobenzoate** is classified as an irritant, causing skin, eye, and respiratory irritation.[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust mask, should be worn when handling this compound.[2] Work should be conducted in a well-ventilated area. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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